

An In-depth Technical Guide to the Synthesis of Nitroguanidine from Dicyandiamide

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Compound of Interest

Compound Name: Nitroguanidine

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This technical guide provides a comprehensive overview of the synthesis of **nitroguanidine** from dicyandiamide, a common and industrially significant method. The document details the primary synthesis routes, experimental protocols, and quantitative data to facilitate understanding and replication in a laboratory setting.

Introduction

Nitroguanidine (NQ), a crystalline solid, is a key energetic material used in the production of flashless propellants and insensitive high explosives.^{[1][2]} Its synthesis from readily available dicyandiamide is a well-established industrial process. This guide focuses on the two primary methods for this conversion: a two-step process involving the synthesis and isolation of guanidine nitrate followed by nitration, and a one-step process where dicyandiamide is converted to guanidine sulfate and then nitrated in situ.

Chemical Synthesis Pathways

The synthesis of **nitroguanidine** from dicyandiamide primarily follows two routes, both of which involve the formation of a guanidine salt as an intermediate.

Route 1: Two-Step Synthesis via Guanidine Nitrate

This is the most common and well-documented method. It involves two distinct steps:

- Formation of Guanidine Nitrate: Dicyandiamide is reacted with ammonium nitrate to produce guanidine nitrate.[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Nitration of Guanidine Nitrate: The isolated guanidine nitrate is then treated with a strong nitrating agent, typically concentrated sulfuric acid or a mixture of nitric and sulfuric acids, to yield **nitroguanidine**.[\[1\]](#)[\[6\]](#)

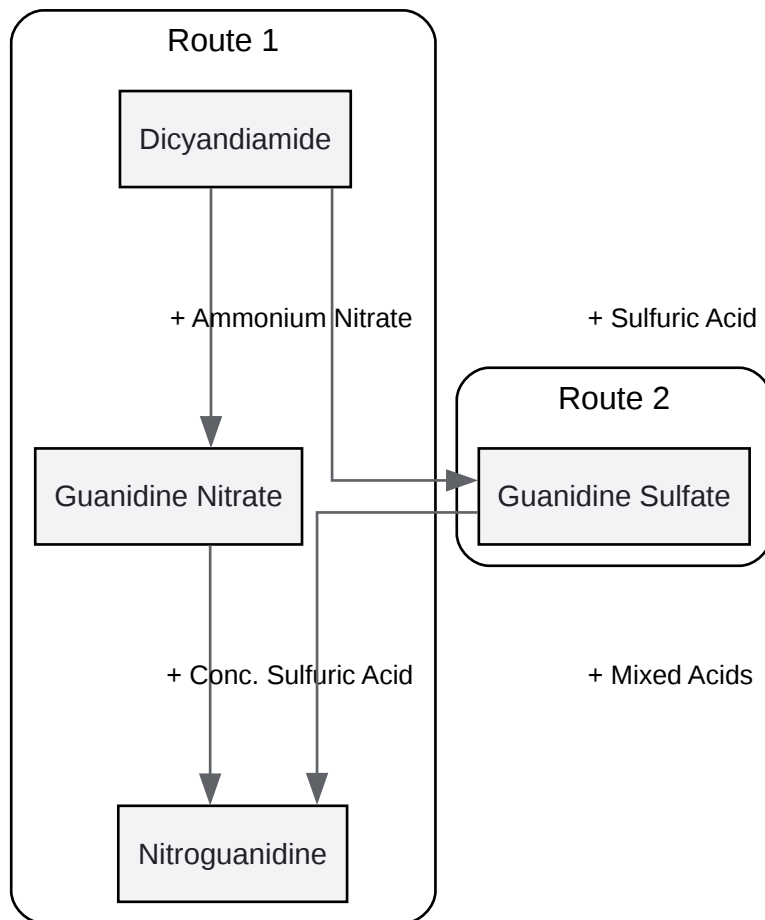
Route 2: One-Step Synthesis via Guanidine Sulfate

This method aims to streamline the process by avoiding the isolation of the intermediate guanidine salt.

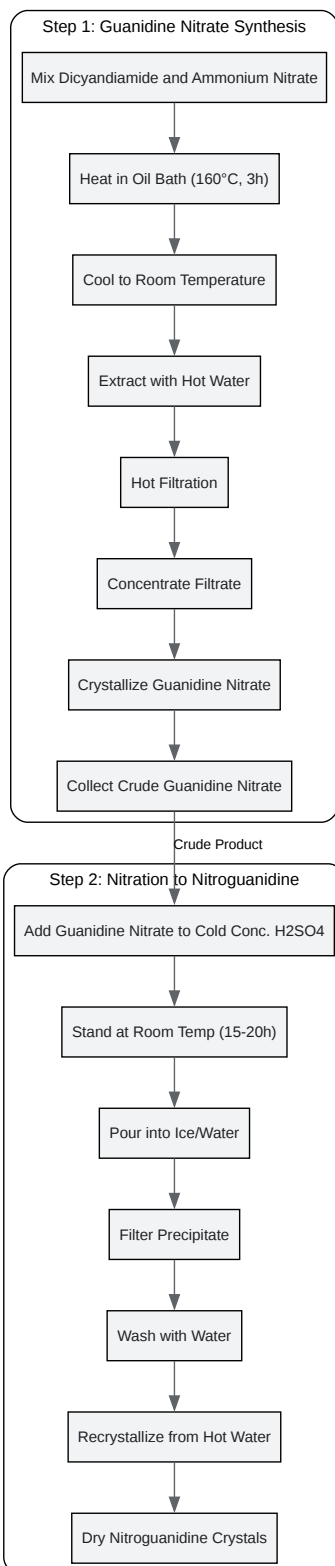
- Formation of Guanidine Sulfate: Dicyandiamide is hydrolyzed with sulfuric acid to form guanidine sulfate.[\[7\]](#)
- In-situ Nitration: The resulting solution containing guanidine sulfate is then directly treated with a nitrating agent to produce **nitroguanidine**.[\[7\]](#)[\[8\]](#)

The following diagram illustrates the overall chemical transformation:

Overall Synthesis Pathway of Nitroguanidine from Dicyandiamide



Experimental Workflow for Two-Step Synthesis

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